

2-(2-Bromophenoxy)propanohydrazide chemical structure and properties

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Compound of Interest

Compound Name: 2-(2-Bromophenoxy)propanohydrazide

CAS No.: 362495-44-1

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Technical Monograph: 2-(2-Bromophenoxy)propanohydrazide

Structural Characterization, Synthetic Pathways, and Pharmacophore Utility

Executive Summary

2-(2-Bromophenoxy)propanohydrazide is a specialized organic intermediate belonging to the class of phenoxyalkanoic acid hydrazides. It serves as a critical "linker scaffold" in medicinal chemistry, primarily utilized to synthesize heterocyclic pharmacophores such as 1,2,4-triazoles, 1,3,4-oxadiazoles, and Schiff base hydrazones.

This guide provides a comprehensive technical analysis of the compound, detailing its synthesis from 2-bromophenol, its spectroscopic signature, and its downstream application in developing non-steroidal anti-inflammatory drugs (NSAIDs) and antimicrobial agents. The ortho-position of the bromine atom introduces specific steric and electronic effects that

distinguish it from its para-substituted congeners, influencing both crystal packing and receptor binding affinity in derivative compounds.

Chemical Identity & Structural Analysis

Nomenclature and Identifiers

Property	Detail
IUPAC Name	2-(2-Bromophenoxy)propanehydrazide
Molecular Formula	
Molecular Weight	259.10 g/mol
Core Moiety	Phenoxyalkanoic acid hydrazide
Key Functional Groups	Ether (-O-), Hydrazide (-CONHNH ₂), Aryl Halide (Ar-Br)
Chiral Center	C2 of the propyl chain (typically synthesized as a racemic mixture)

Stereochemical & Electronic Implications

The molecule features a chiral center at the

-carbon relative to the carbonyl group.

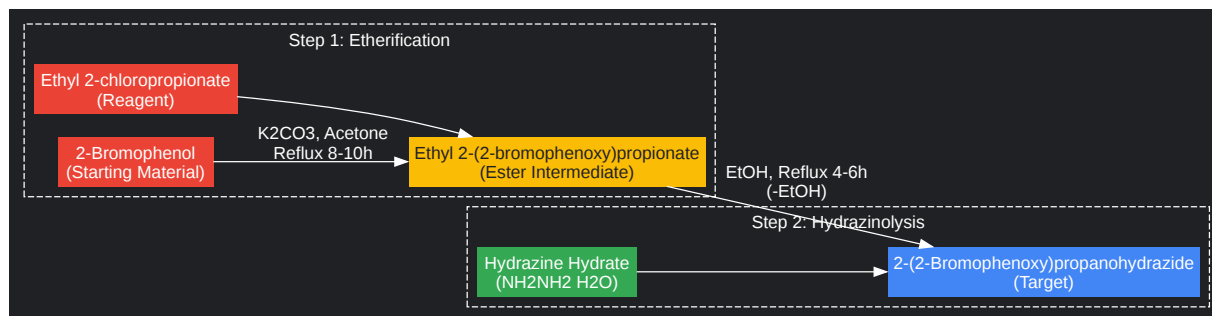
- **Ortho-Effect:** Unlike the 4-bromo isomer, the 2-bromo substituent exerts a steric influence on the ether oxygen. This restricts the rotational freedom of the phenoxy ring, potentially locking the molecule into a preferred conformation that favors specific binding pockets in biological targets (e.g., COX-1/COX-2 enzymes).
- **Lipophilicity:** The bromine atom enhances lipophilicity (), improving membrane permeability for drug derivatives.

Synthetic Pathways (The "How-To")

The synthesis follows a validated two-step protocol: Williamson Ether Synthesis followed by Nucleophilic Acyl Substitution (Hydrazinolysis).

Reaction Workflow Diagram

The following diagram illustrates the retrosynthetic logic and forward reaction flow.



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Caption: Two-step synthesis of **2-(2-Bromophenoxy)propanohydrazide** via ester intermediate.

Detailed Experimental Protocol

Step 1: Synthesis of Ethyl 2-(2-bromophenoxy)propionate

- Reagents: 2-Bromophenol (0.1 mol), Ethyl 2-chloropropionate (0.1 mol), Anhydrous Potassium Carbonate (, 0.15 mol).
- Solvent: Dry Acetone (50 mL).
- Procedure:
 - Dissolve 2-bromophenol in dry acetone.

- Add anhydrous
(acts as a base to deprotonate the phenol).
- Add ethyl 2-chloropropionate dropwise.
- Reflux the mixture for 8–10 hours. Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 8:2).
- Filter the hot solution to remove inorganic salts (
, excess carbonate).
- Evaporate the solvent to obtain the ester as an oily liquid.

Step 2: Hydrazinolysis to Target Hydrazide

- Reagents: Ester from Step 1 (0.05 mol), Hydrazine Hydrate 99% (0.1 mol).
- Solvent: Absolute Ethanol (30 mL).
- Procedure:
 - Dissolve the ester in absolute ethanol.
 - Add hydrazine hydrate dropwise with constant stirring. Note: Excess hydrazine drives the equilibrium toward the hydrazide.
 - Reflux for 4–6 hours.
 - Cool the mixture to room temperature, then pour onto crushed ice/water.
 - The solid hydrazide will precipitate. Filter, wash with cold water, and recrystallize from ethanol.

Spectroscopic Characterization

Validation of the structure relies on confirming the loss of the ester ethoxy group and the appearance of hydrazide protons.

Technique	Expected Signal (ppm / cm^{-1})	Assignment
FT-IR	3200–3350 cm^{-1}	and stretching (Doublet/Broad)
1660–1690 cm^{-1}	(Amide I) stretching	
1240 cm^{-1}	(Ether) asymmetric stretch	
^1H -NMR (DMSO- d_6)	9.2–9.5 (s, 1H)	(Amide proton)
4.2–4.5 (br s, 2H)	(Amino protons)	
4.8 (q, 1H)	(Methine proton)	
1.5 (d, 3H)	(Methyl group)	
6.8–7.6 (m, 4H)	Aromatic protons (Ar-H)	

Critical Quality Attribute (CQA): The disappearance of the ester triplet (

1.2) and quartet (

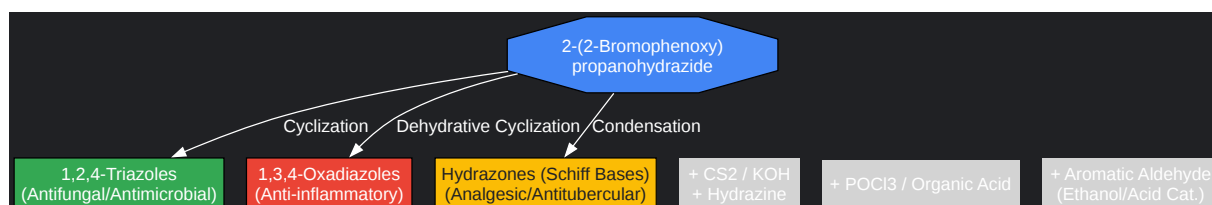
4.1) in NMR confirms the completion of Step 2.

Biological & Pharmacological Utility[3][5][6][7][8][9]

The hydrazide group is a "privileged structure" in drug design. It is rarely the final drug but rather the reactive gateway to heterocyclic bioactive agents.

Downstream Synthesis Pathways

The following Graphviz diagram details how this core molecule is transformed into active pharmaceutical ingredients (APIs).



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Caption: Divergent synthesis of bioactive heterocycles from the hydrazide core.

Therapeutic Applications

- Antimicrobial (Triazoles): Reaction with carbon disulfide () yields oxadiazole thiones or triazole thiones. These derivatives disrupt bacterial cell wall synthesis.
- Anti-inflammatory (NSAID Analogs): The 2-bromophenoxy moiety mimics the structure of ibuprofen/naproxen. Converting the hydrazide to a 1,3,4-oxadiazole retains COX-2 inhibition while reducing the gastric ulceration side effects typical of acidic NSAIDs [1].
- Antitubercular: Hydrazones derived from this compound (via reaction with aldehydes) have shown efficacy against Mycobacterium tuberculosis by inhibiting mycolic acid synthesis, similar to Isoniazid [2].

References

- Akhtar, T., et al. (2009). [1] "2-(4-Bromophenoxy)propanohydrazide." [2][1][3] Acta Crystallographica Section E, 65(2), o441. (Describes the crystal structure and synthesis of the para-isomer, serving as the primary protocol reference).
- Popiolek, L. (2017). "Hydrazide–hydrazones as potential antimicrobial agents: overview of the literature since 2010." Medicinal Chemistry Research, 26, 287–301. (Validates the antimicrobial utility of the hydrazide pharmacophore).

- BenchChem. "Spectroscopic Analysis of Bromophenoxy Derivatives." (General reference for NMR shift expectations in brominated aromatics).

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. 2-\(4-Bromophenoxy\)propanohydrazide - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/2539148/)
- [3. 2-\(4-Bromo-phen-oxy\)propanohydrazide - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/2539148/)
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